

# ceforanide spectrum of activity gram-positive gram-negative

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## Compound Focus: Ceforanide

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## Antimicrobial Spectrum of Ceforanide

The following table summarizes the in vitro activity of **ceforanide** against various bacterial organisms, based on historical clinical isolates [1] [2]:

Bacterial Category	Specific Organisms	Ceforanide Activity (MIC values and notes)
Gram-Positive Bacteria	<i>Staphylococcus aureus</i> (methicillin-susceptible)	Clinical efficacy demonstrated in infections (e.g., endocarditis, osteomyelitis) [2].
	Most cephalothin-susceptible Gram-positive cocci	Active [2].
Gram-Negative Bacteria	<i>Escherichia coli</i>	Inhibited 65% of cephalothin-resistant strains at $\leq 12.5$ $\mu\text{g/ml}$ [2].
	<i>Klebsiella pneumoniae</i>	Susceptible [1].
	<i>Proteus</i> species	Susceptible [1].
	<i>Salmonella</i> species	Most strains susceptible [1].

Bacterial Category	Specific Organisms	Ceforanide Activity (MIC values and notes)
	<i>Shigella</i> species	Most strains susceptible [1].
	<i>Haemophilus influenzae</i>	Susceptible [1].
	<i>Enterobacter</i> species	Inhibited 65% of strains at $\leq 12.5$ $\mu\text{g/ml}$ [2].
	<i>Citrobacter</i> species	Susceptible [1].
	<i>Arizona</i> species	Susceptible [1].
Other Notes	Activity compared to <b>cefamandole</b>	Similar spectrum, but <b>ceforanide is less active against most Gram-positive organisms</b> [1].
	Activity compared to <b>cephalothin</b>	Active against cephalothin-susceptible organisms and many cephalothin-resistant Gram-negative strains [2].

## Experimental Methodology for Cited Data

The core quantitative data in the table above originates from a 1979 in vitro and clinical evaluation [2]. Here is a detailed breakdown of the experimental protocols used:

- **In Vitro Susceptibility Testing:** The study evaluated the **minimum inhibitory concentration (MIC)** of **ceforanide** against 263 clinical isolates plus isolates from 27 treated patients.
- **Methodology:** The specific methodology for broth microdilution, as referenced in the cefditoren review [3], typically involves:
  - **Preparation:** Creating a series of twofold dilutions of **ceforanide** in a broth medium across multiple wells of a microdilution tray.
  - **Inoculation:** Standardizing a bacterial inoculum to a concentration of approximately  $5 \times 10^5$  CFU/mL and adding it to each well.
  - **Incubation:** Incubating the trays at 35°C for a standardized period (e.g., 16-20 hours).
  - **Interpretation:** The MIC is determined as the **lowest concentration of antibiotic that completely inhibits visible growth** of the organism.
- **Activity Benchmark:** In the cited study, an MIC of  $\leq 12.5$   $\mu\text{g/ml}$  was used as a benchmark for activity against cephalothin-resistant strains of *E. coli* and *Enterobacter* [2].

## Pharmacological Context and Comparison

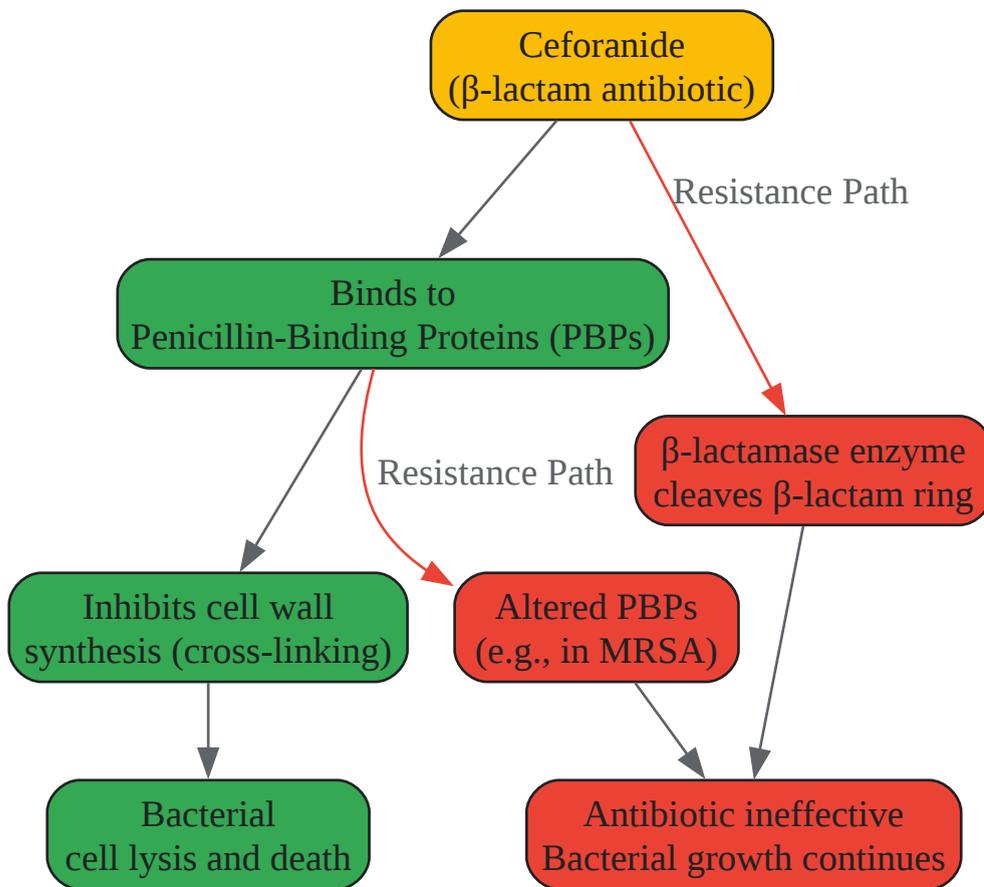
**Ceforanide** is a semisynthetic, second-generation cephalosporin administered parenterally [1]. Its key characteristics and a comparison with a related antibiotic are provided below:

### Pharmacokinetic & Structural Profile [1] [2]

- **Mechanism of Action:** Bactericidal; inhibits bacterial cell wall synthesis by binding to **Penicillin-Binding Proteins (PBPs)**, particularly PBP 2 in *Bacteroides fragilis* [1].
- **Key Advantage:** Features a **long elimination half-life of 2.6-3.0 hours**, allowing for twice-daily administration [1] [2].
- **Protein Binding:** Approximately 80.6% [1].
- **Elimination:** Predominantly renal; **85% of the dose is excreted unchanged in urine** within 12 hours [1].

### Mechanism of Action and Resistance

The diagram below illustrates the bactericidal mechanism of cephalosporins like **ceforanide** and primary bacterial resistance pathways.



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*Cephalosporin mechanism and key resistance paths.*

## Important Limitations for Researchers

- **Approval Status:** Ceforanide is not approved for use in the United States, according to DrugBank [1]. It may have approvals in other countries like India [4].
- **Clinical Context:** Much of the available data is from the 1970s and 80s. The antibiotic's spectrum and resistance profile should be considered in the context of contemporary bacterial resistance patterns.
- **Comparative Spectrum:** For a more modern comparison, cefditoren is an oral cephalosporin with a well-documented, broad spectrum that includes activity against penicillin-resistant *S. pneumoniae* and β-lactamase-producing *H. influenzae* and *M. catarrhalis*, while lacking activity against *Pseudomonas aeruginosa* and enterococci [5] [3].

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## References

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